

An In-depth Technical Guide to the Physical Properties of Benzil Monohydrazone

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Compound of Interest

Compound Name: *Benzil monohydrazone*

Cat. No.: B7790934

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **benzil monohydrazone** (CAS No: 5344-88-7), a key intermediate in various organic syntheses. The focus is on its melting point and solubility, critical parameters for its purification, handling, and application in research and development.

Core Physical Properties

Benzil monohydrazone is a crystalline solid at room temperature. Its physical characteristics are pivotal for its identification and assessing its purity.

Data Presentation: Physical Properties of **Benzil Monohydrazone**

Property	Value	Notes
Melting Point	150-152 °C[1][2]	A sharp melting range is indicative of high purity. Impurities typically lower and broaden the melting range[3][4][5].
Molecular Formula	<chem>C14H12N2O</chem> [1][6]	
Molecular Weight	224.26 g/mol [7]	
Appearance	Crystalline Solid	
Solubility	Soluble in hot ethanol[8]	Commonly used for recrystallization.
	Soluble in benzene[8]	

Experimental Protocols

Detailed methodologies for the synthesis and determination of physical properties are crucial for reproducible results.

2.1. Synthesis and Purification of **Benzil Monohydrazone** via Recrystallization

The most common method for synthesizing **benzil monohydrazone** is the condensation reaction between benzil and hydrazine hydrate.[8] This procedure also serves as a purification step through recrystallization.

Protocol:

- Dissolution: Dissolve benzil (1 equivalent) in hot ethanol.
- Reaction: Slowly add a solution of 85% hydrazine hydrate (1 equivalent) to the hot benzil solution with stirring. The **benzil monohydrazone** product may begin to separate from the hot solution.[8]
- Reflux: After the addition is complete, heat the mixture under reflux for a short period (e.g., 5 minutes) to ensure the reaction goes to completion.[8]

- Crystallization: Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to maximize crystal formation.
- Isolation: Collect the crystals by vacuum filtration using a Büchner funnel.
- Washing: Wash the collected crystals with a small amount of cold ethanol to remove any soluble impurities.
- Drying: Dry the purified crystals. The melting point can then be determined on the dried sample.

2.2. Melting Point Determination

The melting point is a critical indicator of a compound's purity.[4][5]

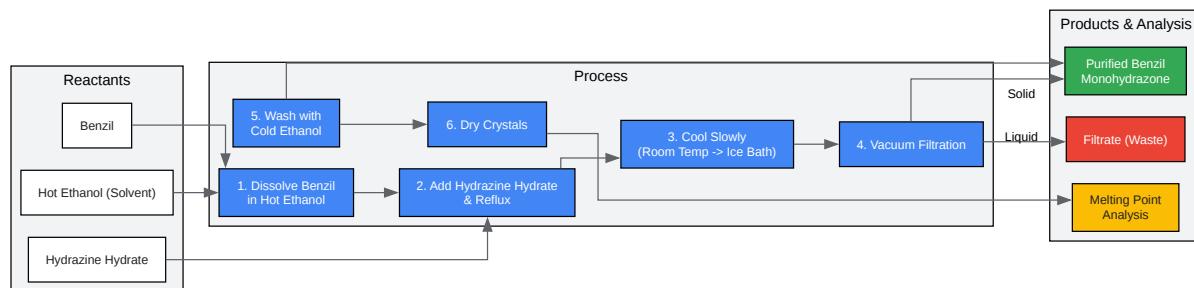
Protocol using a Capillary Tube Method:

- Sample Preparation: Place a small amount of the dried, purified **benzil monohydrazone** into a capillary tube, sealed at one end. Pack the sample to a height of 1-2 cm by gently tapping the tube.[9]
- Apparatus Setup: Place the capillary tube in a melting point apparatus (e.g., a Mel-Temp or Thiele tube).[3]
- Heating: Heat the apparatus slowly, at a rate of approximately 2 °C per minute, especially when approaching the expected melting point.[3]
- Observation: Record the temperature at which the substance first begins to melt (T1) and the temperature at which the last solid crystal turns into a liquid (T2).[9]
- Melting Range: The melting point is reported as the range from T1 to T2. For a pure compound, this range is typically narrow (0.5-1.0 °C).[3]

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the synthesis and purification of **benzil monohydrazone**.

Workflow for Synthesis and Purification of Benzil Monohydrazone

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